

# Physical characteristics of N-Methylacetamide-d7

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## Compound of Interest

Compound Name: *N-Methylacetamide-d7*

Cat. No.: *B1611707*

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An In-depth Technical Guide to the Physical Characteristics of **N-Methylacetamide-d7**

## Introduction

**N-Methylacetamide-d7** (NMA-d7) is a deuterated isotopologue of N-Methylacetamide (NMA). It is a valuable compound in various scientific research fields, particularly in studies involving mass spectrometry and as a solvent in nuclear magnetic resonance (NMR) spectroscopy. The substitution of hydrogen atoms with deuterium atoms provides a distinct mass shift and unique spectroscopic properties, making it an ideal internal standard in quantitative analyses and a tool for elucidating reaction mechanisms. This guide provides a comprehensive overview of the physical and chemical properties of **N-Methylacetamide-d7**, along with relevant experimental protocols and safety information.

## Physical and Chemical Properties

The physical and chemical properties of **N-Methylacetamide-d7** are summarized in the table below. These properties are critical for its handling, storage, and application in experimental settings.

Property	Value
Molecular Formula	CD <sub>3</sub> COND(CD <sub>3</sub> )
Molecular Weight	80.14 g/mol
Appearance	Colorless liquid or solid
Melting Point	26-28 °C
Boiling Point	204-206 °C
Density	1.05 g/mL at 25 °C
Refractive Index	n <sub>20/D</sub> 1.429
Flash Point	108.3 °C (226.9 °F) - closed cup
Isotopic Purity	98 atom % D
Assay	99% (CP)
Solubility	Soluble in water. The non-deuterated form is also soluble in chloroform, ethanol, ether, acetone, and benzene.
CAS Number	3669-74-7

## Experimental Protocols

### Synthesis of N-Methylacetamide

While specific protocols for the synthesis of **N-Methylacetamide-d7** are not readily available, a general method for the synthesis of N-Methylacetamide can be adapted using deuterated starting materials. The following protocol is based on the reaction of acetic acid and methylamine.

Materials:

- Acetic acid-d4
- Methylamine-d3

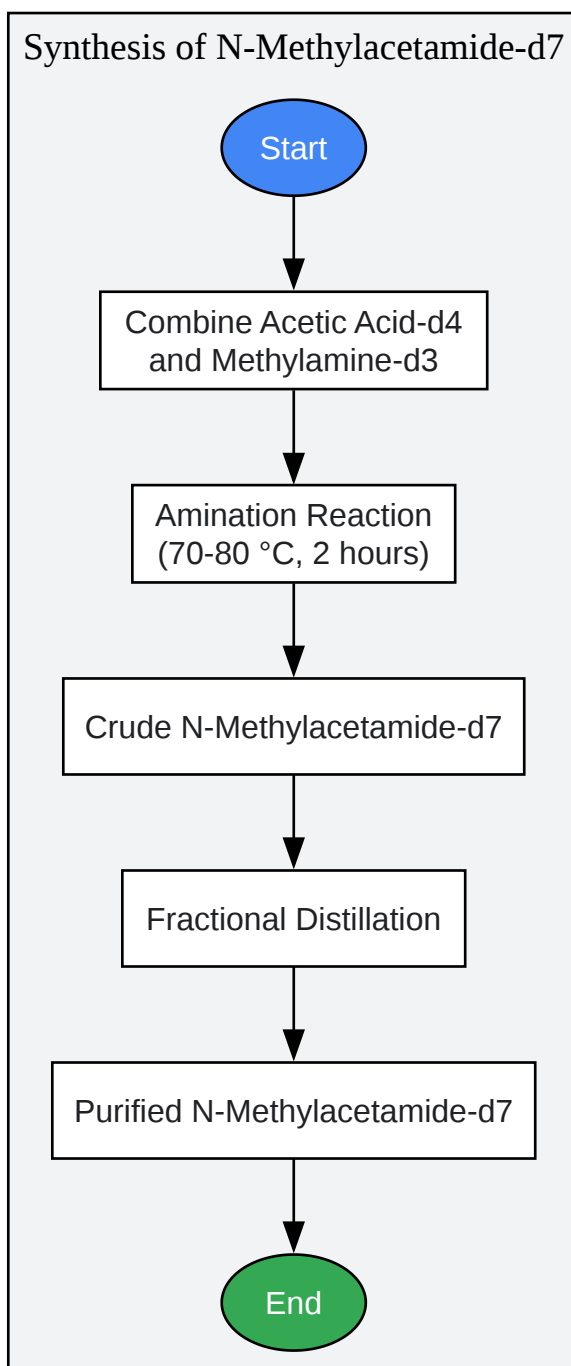
- Reaction vessel (amination tank)
- Distillation apparatus (fractionating tower)

Procedure:

- Amination:
  - In a suitable reaction vessel, combine acetic acid-d4 and methylamine-d3.
  - Heat the mixture to a temperature of 70-80 °C.
  - Maintain this temperature for approximately 2 hours to facilitate the amination reaction, resulting in the crude product of **N-Methylacetamide-d7**.
- Purification:
  - Transfer the crude product to a fractionating tower.
  - Initially, heat the crude product under normal atmospheric pressure to distill off any water present.
  - Following the removal of water, perform vacuum fractionation to distill and purify the **N-Methylacetamide-d7**, separating it from any unreacted acetic acid-d4.

## Illustrative Workflow

The following diagram illustrates the general workflow for the synthesis of N-Methylacetamide.



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Caption: Synthesis workflow for **N-Methylacetamide-d7**.

## Safety and Handling

N-Methylacetamide is classified as a reproductive toxicity Category 1B substance. It may damage fertility or the unborn child.

Precautionary Statements:

- Prevention: Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. Wear protective gloves, protective clothing, eye protection, and face protection.
- Response: If exposed or concerned, get medical advice/attention.
- Storage: Store in a well-ventilated place
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